

Physical and chemical properties of 3,7-Di-O-methylducheside A

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Compound of Interest

Compound Name: 3,7-Di-O-methylducheside A

Cat. No.: B172710

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Unveiling 3,7-Di-O-methylducheside A: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

Introduction

3,7-Di-O-methylducheside A is a complex natural product with limited characterization in publicly available scientific literature. This technical guide consolidates the currently available data on its physical and chemical properties, while also drawing connections to structurally related compounds to provide a broader context for future research. Due to the scarcity of published studies, this document will highlight the significant gaps in our understanding of this molecule, particularly concerning its biological activity and mechanisms of action.

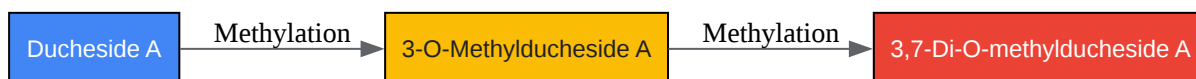
Chemical and Physical Properties

Precise experimental data for **3,7-Di-O-methylducheside A** is largely unavailable. However, by cross-referencing its CAS number with chemical databases, some key properties have been identified or predicted.

Property	Value	Source/Notes
CAS Number	136133-08-9	
Alternative Name	Ellagic acid 7-O-beta-D-xylopyranoside-2,3,8-trimethyl ether	
Molecular Formula	C22H20O12	
Molecular Weight	476.39 g/mol	
Predicted Density	1.625 g/cm ³	
Melting Point	Data not available	
Boiling Point	Data not available	
Solubility	Data not available	
Spectral Data (NMR, IR, MS)	Data not available	

Structural Context and Related Compounds

3,7-Di-O-methylducheside A belongs to the family of ellagitannins, which are hydrolyzable tannins derived from the oxidative coupling of gallic acid. Its core structure is based on ducheside A. Understanding the relationship between these compounds can provide insights into potential biosynthetic pathways and biological activities.



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Figure 1. Structural relationship of Ducheside A and its methylated derivatives.

Potential Natural Sources

While the direct isolation of **3,7-Di-O-methylducheside A** has not been documented, the related compound, 3-O-Methylducheside A, has been isolated from *Potentilla argentea* (silver

cinquefoil). This suggests that *Potentilla* species and other related plants in the Rosaceae family may be potential sources for **3,7-Di-O-methylducheside A**.

Biological Activity and Signaling Pathways

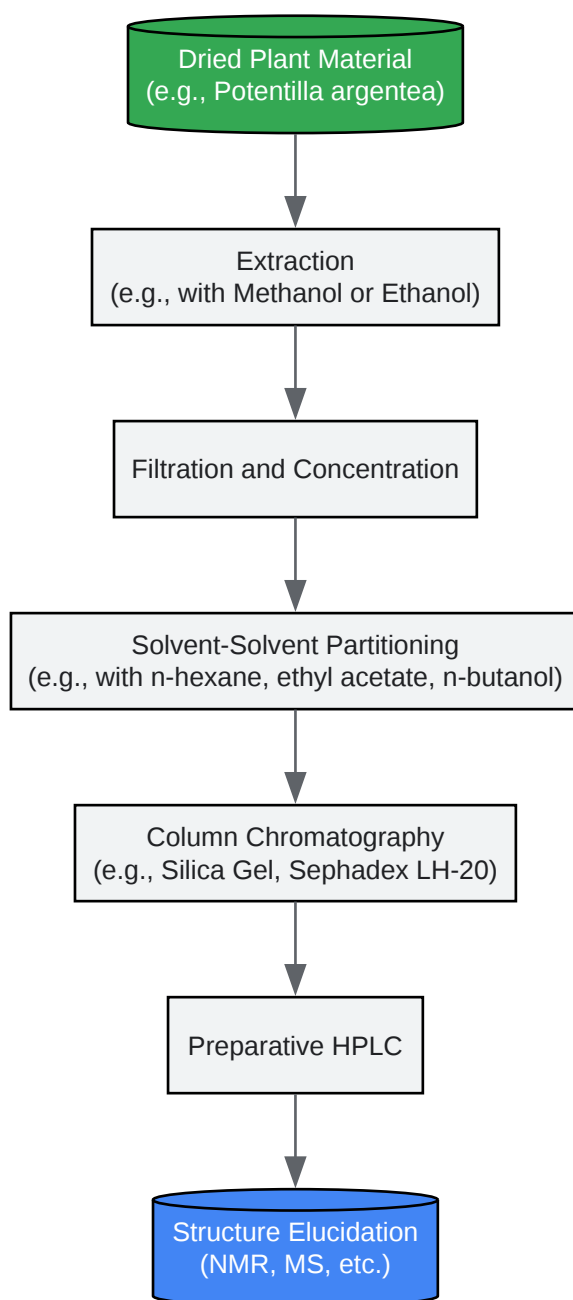
There is currently no published research on the biological activity or potential signaling pathway interactions of **3,7-Di-O-methylducheside A**. However, the parent compound, ellagic acid, and other related ellagitannins are known to exhibit a wide range of biological effects, including antioxidant, anti-inflammatory, and anti-proliferative activities. Future research is needed to determine if **3,7-Di-O-methylducheside A** shares any of these properties.

Experimental Protocols

Detailed experimental protocols for the isolation, purification, synthesis, or biological evaluation of **3,7-Di-O-methylducheside A** are not available in the current scientific literature.

General Isolation Strategy for Related Compounds from *Potentilla* species

The following is a generalized workflow for the isolation of flavonoid glycosides and tannins from plant material, which could be adapted for the search for **3,7-Di-O-methylducheside A** in *Potentilla argentea*.



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Figure 2. A general experimental workflow for isolating natural products from plant sources.

Conclusion and Future Directions

3,7-Di-O-methylducheside A remains a poorly characterized natural product. The information presented in this guide represents the extent of currently available data. There is a clear need for further research to isolate or synthesize this compound in sufficient quantities for comprehensive characterization. Future studies should focus on:

- Isolation and Purification: Targeted phytochemical investigation of *Potentilla* species.
- Structure Elucidation: Complete NMR, high-resolution mass spectrometry, and X-ray crystallography studies.
- Biological Screening: Evaluation of its antioxidant, anti-inflammatory, anti-cancer, and other potential therapeutic activities.
- Mechanism of Action Studies: If biological activity is identified, elucidation of the underlying signaling pathways.

This technical guide serves as a foundational document to stimulate and guide future research into the chemical and biological properties of **3,7-Di-O-methylducheside A**.

- To cite this document: BenchChem. [Physical and chemical properties of 3,7-Di-O-methylducheside A]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b172710#physical-and-chemical-properties-of-3-7-di-o-methylducheside-a\]](https://www.benchchem.com/product/b172710#physical-and-chemical-properties-of-3-7-di-o-methylducheside-a)

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